

Principles of Samarium-Neodymium Dating: An In-depth Technical Guide

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

Cat. No.: B1265123

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Core Principles

Samarium-Neodymium (Sm-Nd) dating is a radiometric method used to determine the age of rocks and meteorites, based on the alpha decay of the samarium isotope

¹⁴⁷Sm

decays to the stable neodymium isotope

¹⁴³Nd

¹⁴⁷Sm. [1][2] This technique is particularly valuable for dating ancient geological materials due to the long half-life of

¹⁴⁷Sm

¹⁴⁷Sm. [2][3][4] Samarium and neodymium are rare earth elements, which makes them relatively immobile during geological processes like sedimentation and metamorphism, thus preserving the isotopic system. [1][5]

The fundamental principle relies on the decay of the parent isotope,

147147

Sm, to the daughter isotope,

143143

Nd, through the emission of an alpha particle.[5] The rate of this decay is constant and is characterized by a half-life of approximately 106 billion years.[2][4] By measuring the ratio of the radiogenic daughter isotope (

143143

Nd) to a non-radiogenic, stable isotope of neodymium (

144144

Nd), and the ratio of the parent isotope (

147147

Sm) to the same stable neodymium isotope (

144144

Nd), the age of the sample can be determined.[1][5] The isotope

144144

Nd is used for normalization because it is stable and relatively abundant.[5]

The age is typically determined using the isochron method.[1][2] This involves analyzing several minerals from the same rock or several different cogenetic rocks that formed at the same time from the same source.[2][4] These different minerals or rocks will have incorporated different amounts of Sm and Nd during their formation, leading to different Sm/Nd ratios.[1][4] When these samples are plotted on a graph of

143143

Nd/

144144

Nd versus

147147

Sm/

144144

Nd, they should form a straight line called an isochron.^[1]^[4] The slope of this line is directly related to the age of the samples, and the y-intercept provides the initial

143143

Nd/

144144

Nd ratio at the time of formation, which gives insights into the source of the magma.^[1]

The isochron equation is:

(ngcontent-ng-c4139270029="" _nghost-ng-c1097911779="" class="inline ng-star-inserted">

143143

Nd/

144144

Nd)

*present*present

= (ngcontent-ng-c4139270029="" _nghost-ng-c1097911779="" class="inline ng-star-inserted">

143143

Nd/

144144

Nd)

*initial*initial

+ (ngcontent-ng-c4139270029="" _ngghost-ng-c1097911779="" class="inline ng-star-inserted">

147147

Sm/

144144

Nd)

*present*present

* (e

λt

- 1)

where:

- t is the age of the sample
- λ is the decay constant of

147147

Sm

- $(e^{\lambda t} - 1)$ is the slope of the isochron[1]

Quantitative Data Summary

The accuracy of Sm-Nd dating relies on precise values for decay constants and standard isotopic ratios.

Parameter	Value	Reference
Half-life of ^{147}Sm	1.066×10^{11} years	[1][6]
Decay constant of ^{147}Sm	$6.54 \times 10^{-12} \text{ yr}^{-1}$	[7]
Natural Abundance of ^{147}Sm	15%	[8]
Present-day CHUR $^{143}\text{Nd}/^{144}\text{Nd}$	0.512638	[3][7]
Present-day CHUR $^{147}\text{Sm}/^{144}\text{Sm}$	0.1967	[9]

144144

Nd

Present-day Depleted Mantle
(DM)

143143

Nd/

~0.51315

[\[7\]](#)

144144

Nd

Present-day Depleted Mantle
(DM)

147147

Sm/

~0.2137

[\[7\]](#)

144144

Nd

CHUR: Chondritic Uniform Reservoir, representing the primitive mantle composition. DM: Depleted Mantle, representing the mantle after the extraction of continental crust.

Experimental Protocols

The determination of Sm-Nd ages involves several meticulous laboratory procedures.

A. Sample Preparation and Dissolution

- **Crushing and Pulverization:** Rock samples are first cleaned of any weathered surfaces, then crushed into smaller chips using a jaw crusher, and finally pulverized into a fine powder using a shatterbox or agate mortar to ensure homogeneity.
- **Dissolution:** A precisely weighed amount of the rock powder is digested using a mixture of strong acids, typically hydrofluoric (HF) and nitric (HNO₃) acids, in a sealed Teflon beaker.

This process is often carried out on a hot plate for several days to ensure complete dissolution of all minerals. Perchloric acid (HClO_4) may also be used.[\[10\]](#)

B. Chemical Separation of Sm and Nd

- Initial Ion Exchange: The dissolved sample solution is passed through a cation-exchange chromatography column.[\[11\]](#) This initial step separates the bulk of major elements (like Fe, Mg, Al) from the rare earth elements (REEs), including Sm and Nd.[\[11\]](#)
- REE Separation: The collected REE fraction is then passed through a second chromatography column containing a specialized resin (e.g., Ln resin with HDEHP) that separates individual REEs from each other.[\[10\]](#)[\[11\]](#) This step is crucial to isolate pure Sm and Nd fractions to avoid isobaric interferences during mass spectrometry.[\[12\]](#)

C. Mass Spectrometry

- Instrumentation: The isotopic compositions of the purified Sm and Nd fractions are measured using a high-precision mass spectrometer. The two main types of instruments used are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[\[13\]](#)[\[14\]](#)
- Analysis:
 - In TIMS, a small amount of the purified sample is loaded onto a metal filament. The filament is heated to ionize the sample, and the resulting ion beam is accelerated into a magnetic field that separates the isotopes based on their mass-to-charge ratio. TIMS is known for its high precision.[\[12\]](#)[\[14\]](#)
 - In MC-ICP-MS, the sample is introduced as a liquid or aerosol into a high-temperature argon plasma, which ionizes the atoms. The ions are then introduced into the mass spectrometer. MC-ICP-MS offers high sample throughput.[\[10\]](#)[\[14\]](#)
- Data Acquisition: The instrument measures the intensities of the ion beams for the different isotopes of Nd (

143143

Nd,

¹⁴⁴144

Nd,

¹⁴²142

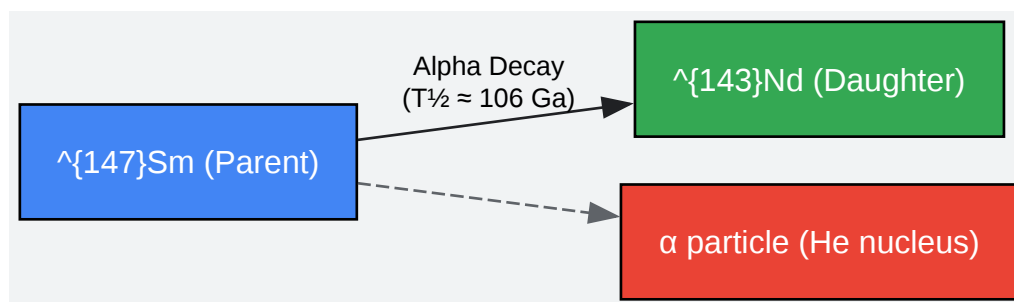
Nd, etc.) and Sm (

¹⁴⁷147

Sm). The ratios of these isotopes are then calculated. Corrections are applied for mass fractionation and isobaric interferences (e.g., from other elements like Cerium and Samarium on Neodymium isotopes).^[12]

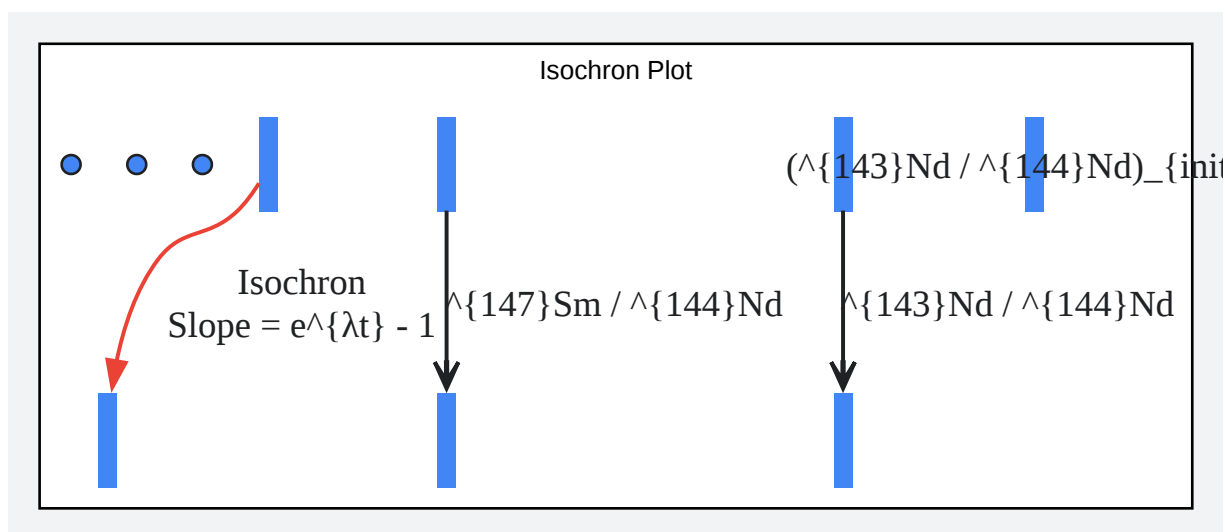
Mandatory Visualizations

Signaling Pathways and Logical Relationships



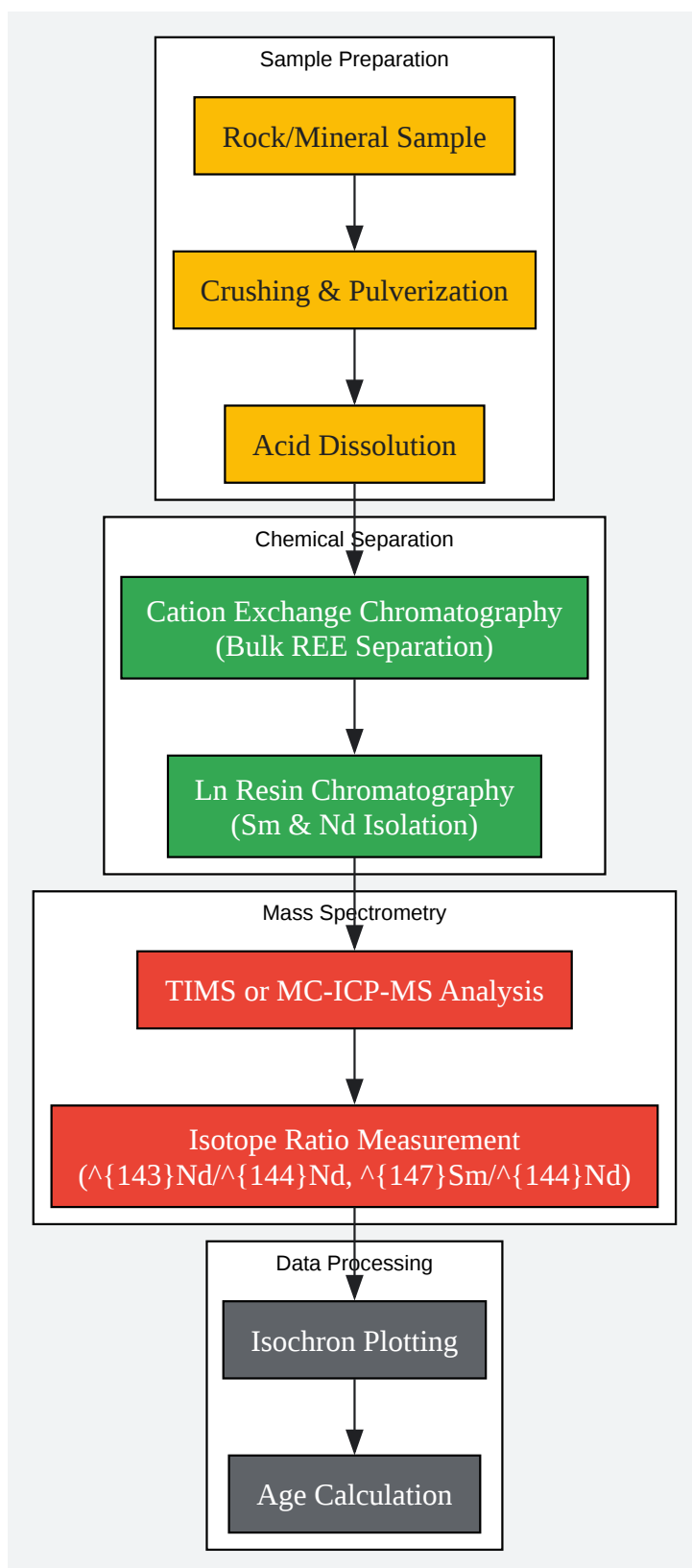
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Caption: Alpha decay of Samarium-147 to **Neodymium-143**.



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Caption: The Sm-Nd isochron diagram for age determination.



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Caption: Experimental workflow for Sm-Nd dating.

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References

- 1. Samarium–neodymium dating - Wikipedia [en.wikipedia.org]
- 2. Samarium-neodymium dating | Research Starters | EBSCO Research [ebsco.com]
- 3. fiveable.me [fiveable.me]
- 4. wjec.co.uk [wjec.co.uk]
- 5. grokipedia.com [grokipedia.com]
- 6. Samarium-147 - Wikipedia [en.wikipedia.org]
- 7. The Sm–Nd Method (Chapter 4) - Radiogenic Isotope Geology [cambridge.org]
- 8. Samarium-147 - isotopic data and properties [chemlin.org]
- 9. researchgate.net [researchgate.net]
- 10. researchers.mq.edu.au [researchers.mq.edu.au]
- 11. analyticalscience.wiley.com [analyticalscience.wiley.com]
- 12. Ultra-high-precision Nd-isotope measurements of geological materials by MC-ICPMS - PMC [pmc.ncbi.nlm.nih.gov]
- 13. open.library.ubc.ca [open.library.ubc.ca]
- 14. TIMS or MC-ICP-MS – which do I need? [isotopx.com]
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